

Application Notes and Protocols: Measuring Myeloperoxidase Activity Following Dolcanatide Treatment

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Compound of Interest

Compound Name: *Dolcanatide*

Cat. No.: *B10787436*

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Introduction

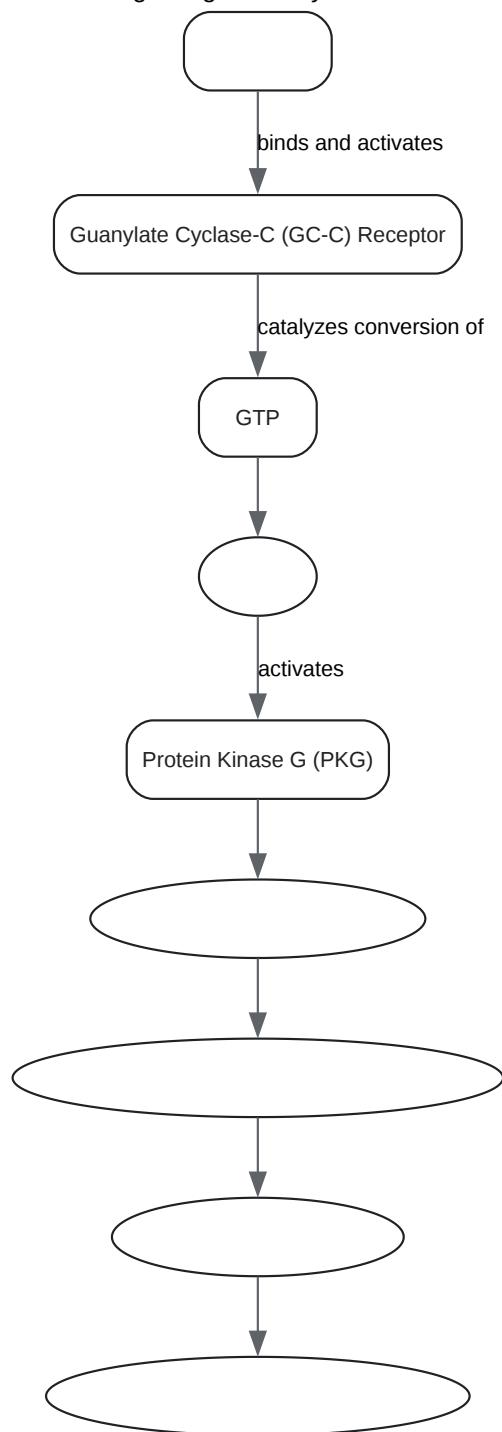
Dolcanatide (SP-333) is a synthetic analog of uroguanylin, an endogenous ligand of the guanylate cyclase-C (GC-C) receptor.^{[1][2]} Activation of GC-C by **dolcanatide** stimulates intracellular cyclic guanosine monophosphate (cGMP) production, which has been shown to have anti-inflammatory effects in preclinical models of inflammatory bowel disease (IBD).^{[1][3]} Myeloperoxidase (MPO) is a peroxidase enzyme abundantly expressed in neutrophils and, to a lesser extent, in monocytes.^{[4][5]} It is a key player in the innate immune response and its activity is often used as a biomarker for neutrophil infiltration and inflammation.^{[6][7]} In the context of IBD, increased MPO activity in the colon is indicative of active inflammation.^[1] Preclinical studies have demonstrated that oral administration of **dolcanatide** can ameliorate colitis and significantly reduce MPO activity in the colon tissue of animal models.^{[1][2]} This suggests that measuring MPO activity is a critical method for evaluating the therapeutic efficacy of **dolcanatide** in IBD and other inflammatory conditions.

These application notes provide a detailed protocol for measuring MPO activity in tissue samples following treatment with **dolcanatide**, enabling researchers to assess its anti-inflammatory effects.

Signaling Pathway and Experimental Workflow

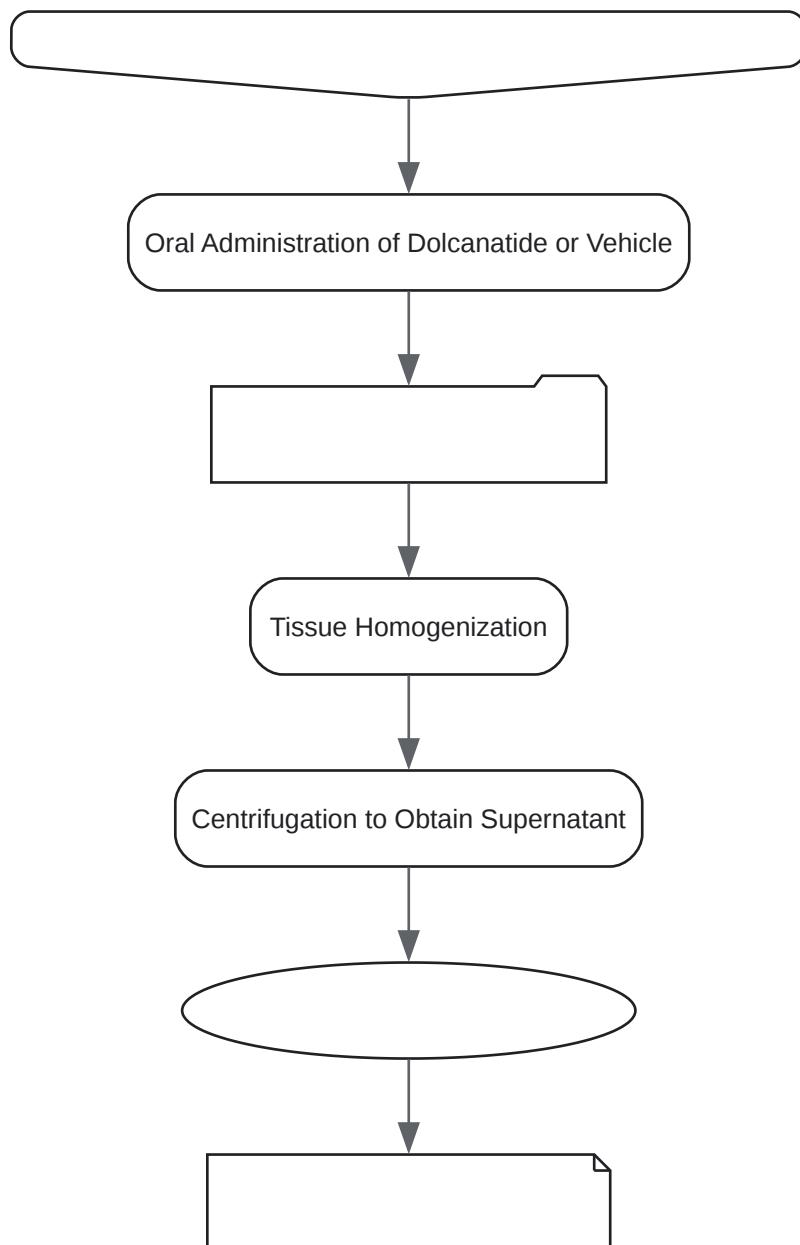
The following diagrams illustrate the proposed signaling pathway of **dolcanatide**'s anti-inflammatory action and the general experimental workflow for assessing its impact on MPO activity.

Dolcanatide Signaling Pathway and Effect on MPO

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Caption: **Dolcanatide**'s proposed anti-inflammatory signaling pathway.

Experimental Workflow for MPO Activity Measurement

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References

- 1. Plecanatide and dolcanatide, novel guanylate cyclase-C agonists, ameliorate gastrointestinal inflammation in experimental models of murine colitis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Plecanatide and dolcanatide, novel guanylate cyclase-C agonists, ameliorate gastrointestinal inflammation in experimental models of murine colitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synergy Pharma Announces Positive Trial Results With Dolcanatide In Patients With Ulcerative Colitis, Confirming The Role Of Uroguanylin In Inflammatory Bowel Disease - BioSpace [biospace.com]
- 4. The many roles of myeloperoxidase: From inflammation and immunity to biomarkers, drug metabolism and drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Measuring Myeloperoxidase Activity in Biological Samples | PLOS One [journals.plos.org]
- 7. An activatable MR imaging agent reports myeloperoxidase activity in healing infarcts and detects the anti-inflammatory effects of atorvastatin on ischemia-reperfusion injury non-invasively - PMC [pmc.ncbi.nlm.nih.gov]
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